

Comprehensive Operational Guide: Handling & Safety for 3-(tert-Butoxycarbonyl)-3-hydroxypentanedioic Acid

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Compound of Interest

Compound Name:	3-(tert-Butoxycarbonyl)-3-hydroxypentanedioic acid
CAS No.:	114340-52-2
Cat. No.:	B116961

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As researchers and drug development professionals scale up the synthesis of complex therapeutics, handling specialized intermediates like **3-(tert-Butoxycarbonyl)-3-hydroxypentanedioic acid** requires meticulous operational planning. As a mono-Boc protected derivative of citric acid, this compound is highly valued in organic synthesis for introducing functionalized dicarboxylic acid moieties. However, its physical state as a fine powder and its specific hazard profile demand strict adherence to Personal Protective Equipment (PPE) standards and handling protocols.

As a Senior Application Scientist, I have designed this guide to synthesize physicochemical data with field-proven laboratory safety strategies. This document moves beyond basic compliance, explaining the causality behind each safety measure to ensure operational excellence and researcher safety.

Physicochemical Profile & Hazard Identification

Understanding the chemical's physical properties is the foundation of risk mitigation. The compound presents as a solid powder, making dust generation and static cling the primary vectors for exposure.

Table 1: Chemical Properties and GHS Hazard Classification

Property / Hazard	Specification / Code	Operational Implication
CAS Number	114340-52-2[1]	Unique identifier for SDS retrieval and inventory tracking.
Molecular Formula	C10H16O7 (MW: 248.23 g/mol)	Moderately heavy organic acid; requires accurate analytical balances.
Physical State	White to Yellow Solid	Prone to aerosolization during transfer; static mitigation required.
Melting Point	123 - 124 °C[1]	Stable at room temperature; avoid high-heat zones.
Acute Toxicity (Oral)	H302 (Harmful if swallowed)[1]	Strict prohibition of eating/drinking in the handling area.
Skin Irritation	H315 (Causes skin irritation)[1]	Mandates dermal protection (nitrile gloves).
Eye Irritation	H319 (Causes serious eye irritation)[1]	Mandates splash/dust-resistant ocular protection.
Respiratory Irritation	H335 (May cause respiratory irritation)[1]	Requires engineering controls (fume hood) or respiratory PPE.

Data sourced from for CAS 114340-52-2[1].

Personal Protective Equipment (PPE) Matrix

Selecting the right PPE is not merely about checking boxes; it is about understanding the causality of exposure. Because this compound is an irritating solid, the primary risks are dermal contact with acidic micro-particles and inhalation of suspended dust[1].

- Hand Protection (Nitrile Gloves):
 - Specification: Minimum 0.11 mm thickness for routine handling; double-gloving recommended for bulk transfers.
 - Causality: Nitrile offers excellent chemical resistance against organic acids. It acts as an impermeable barrier to prevent moisture from the skin from dissolving the powder, which would otherwise trigger localized pH drops and cause H315 skin irritation[1].
- Eye Protection (Safety Goggles):
 - Specification: Indirectly vented safety goggles (compliant with ANSI Z87.1 or EN166 standards).
 - Causality: Standard safety glasses leave gaps at the periphery. Given the H319 hazard[1], indirectly vented goggles prevent airborne dust particles from settling on the conjunctiva while preventing lens fogging during meticulous weighing tasks.
- Respiratory & Engineering Controls:
 - Specification: Primary control must be a certified chemical fume hood (face velocity 0.4–0.6 m/s). If a fume hood is unavailable, an N95 or P100 particulate respirator is mandatory.
 - Causality: The solid form can easily become airborne. Inhalation of these acidic particles leads to mucosal irritation in the respiratory tract (H335)[1]. The fume hood actively pulls aerosolized particles away from the operator's breathing zone.
- Body Protection:
 - Specification: Flame-retardant or standard 100% cotton lab coat with knit cuffs, fully buttoned.

Standard Operating Procedure (SOP): Safe Handling & Weighing

To ensure a self-validating system, every step in this protocol includes an integrated verification check to confirm the environment remains safe before proceeding.

Step-by-Step Methodology:

- **Workspace Preparation:**
 - Action: Clear the analytical balance area inside the fume hood. Ensure incompatible materials (strong oxidizing agents, strong bases) are removed.
 - Validation Check: Verify the fume hood monitor displays a safe face velocity (typically >100 fpm or 0.5 m/s). Do not proceed if the alarm sounds.
- **Static Mitigation:**
 - Action: Place an anti-static weighing boat on the balance. Use a grounded, stainless-steel spatula.
 - Validation Check: Observe the powder during the first scoop. If it "jumps" or clings aggressively to the spatula, pause and use an anti-static ionizer gun before proceeding.
- **Transfer and Weighing:**
 - Action: Slowly transfer the **3-(tert-Butoxycarbonyl)-3-hydroxypentanedioic acid** into the weighing boat. Keep the source bottle as close to the boat as possible to minimize the drop height.
 - Validation Check: Cap the source bottle immediately after the desired mass is reached to prevent accidental spills.
- **Decontamination:**
 - Action: Wipe down the spatula, balance pan, and surrounding hood surface with a damp paper towel (using a mild solvent like 70% isopropanol or water).

- Validation Check: Visually inspect the area for any residual white/yellow powder. Dispose of the paper towel in the solid hazardous waste bin.

Emergency Response & Spill Management

In the event of a spill, immediate and methodical action is required to prevent the spread of the irritating powder.

Step-by-Step Spill Cleanup Protocol:

- Evacuate and Assess: Step back from the spill. Assess if the spill is localized (e.g., inside the fume hood) or widespread.
- Dust Suppression: Do NOT dry sweep. Lightly mist the spilled powder with water to suppress dust formation.
- Collection: Use a plastic scoop or damp absorbent pads to collect the wetted material.
- Neutralization (Optional but recommended): Wipe the affected surface with a dilute, weak base solution (e.g., sodium bicarbonate) to neutralize residual acid, followed by a water rinse.
- Containment: Place all collected material and contaminated cleaning supplies into a heavy-duty, sealable plastic bag.

Waste Disposal Plan

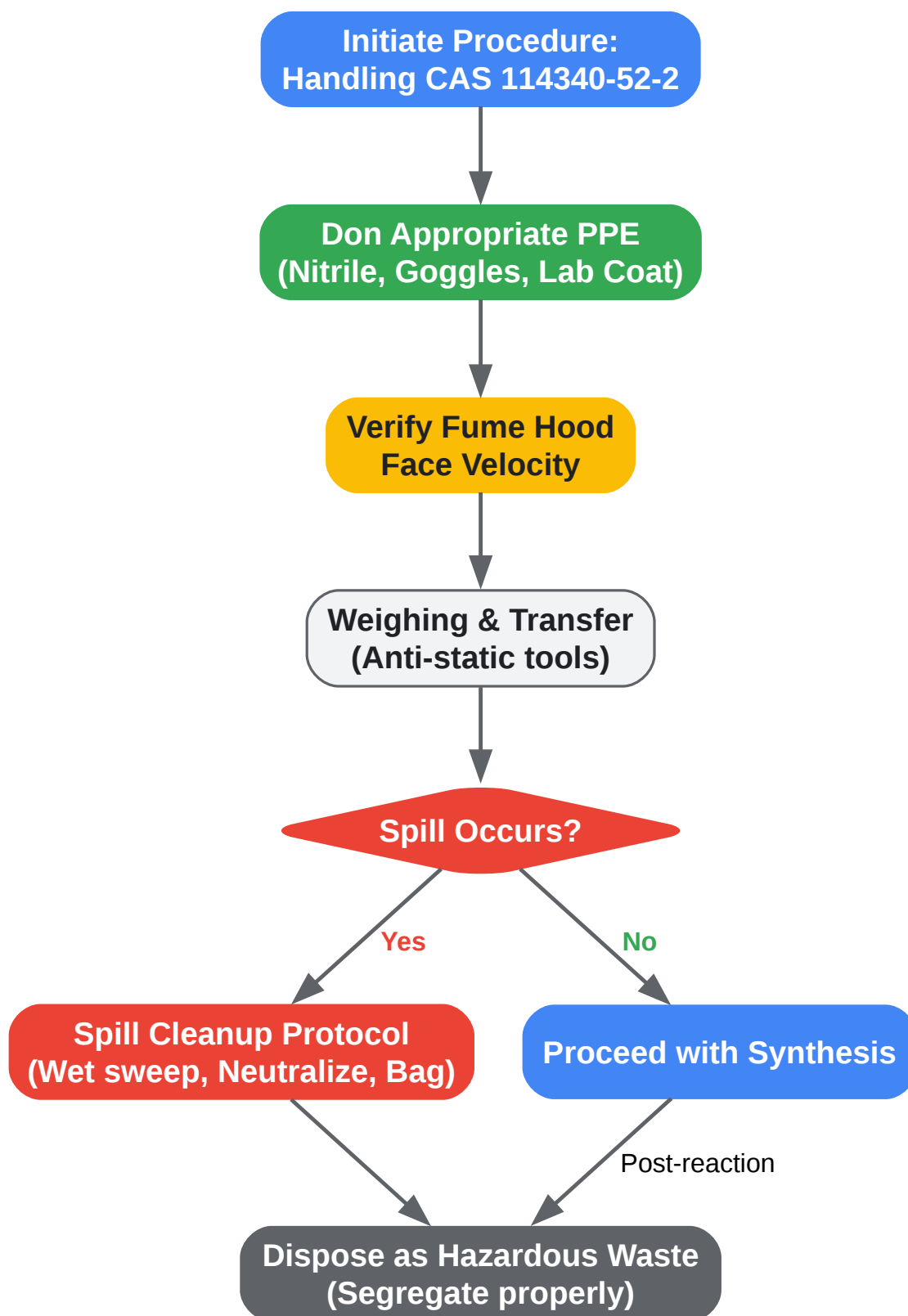
Proper logistical planning for disposal ensures [2].

- Solid Waste: Unused chemical, contaminated gloves, and empty packaging must be collected in a chemically compatible, sealable container (e.g., HDPE drum). Label clearly as "Hazardous Waste - Solid Organic Acid (Harmful/Irritant)".
- Liquid Waste: If the chemical has been dissolved in an organic solvent for a reaction, segregate the waste based on the solvent type (Halogenated vs. Non-Halogenated). Do not mix directly with strong base waste streams to prevent uncontrolled exothermic neutralization reactions.

- Regulatory Compliance: Dispose of via a licensed hazardous waste contractor in accordance with local, state, and federal regulations.

Operational Workflow Diagram

The following logical workflow illustrates the critical decision points during the handling and spill response for this chemical.



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Workflow for the safe handling, spill response, and disposal of CAS 114340-52-2.

References

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Sources

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